

1,4-Dibromo-2-(3-bromophenoxy)benzene: A Technical Review

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Compound of Interest

Compound Name: 1,4-Dibromo-2-(3-bromophenoxy)benzene

Cat. No.: B1430604

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Dibromo-2-(3-bromophenoxy)benzene is a polybrominated diphenyl ether (PBDE) derivative. PBDEs are a class of organobromine compounds that have been used as flame retardants in various consumer products. Due to their structural similarity to thyroid hormones and other endogenous molecules, some PBDEs have been investigated for their biological activity. This technical guide provides a review of the available scientific literature on **1,4-dibromo-2-(3-bromophenoxy)benzene**, with a focus on its synthesis. Currently, there is a notable lack of specific quantitative data and documented applications in drug development for this particular compound in the public domain.

Chemical Properties and Data

As of the latest literature search, specific experimental data such as melting point, boiling point, and detailed spectroscopic data (^1H NMR, ^{13}C NMR, Mass Spectrometry) for **1,4-Dibromo-2-(3-bromophenoxy)benzene** are not readily available in published scientific literature. The table below is provided as a template for such data, which would be populated upon successful synthesis and characterization of the compound.

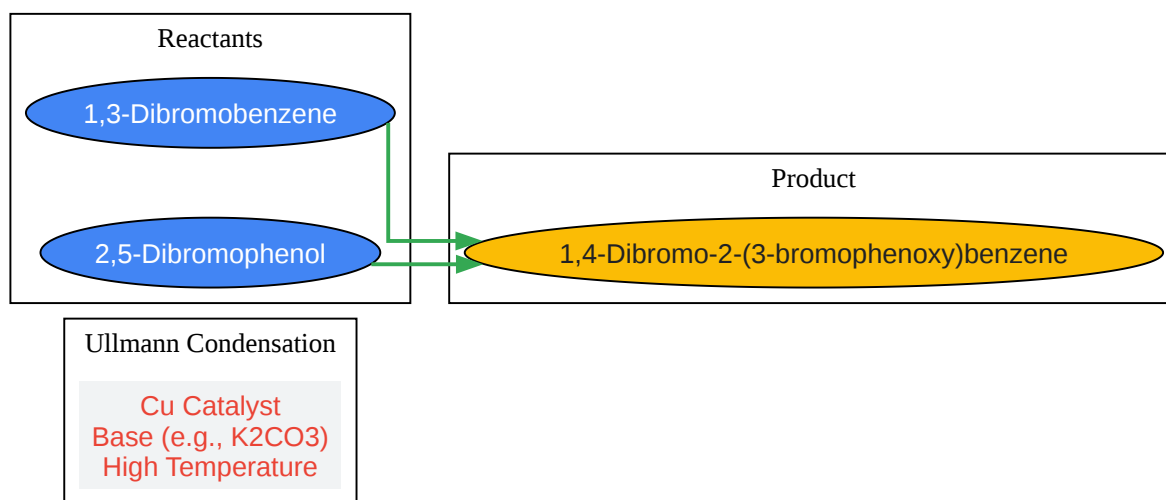
Property	Value
Molecular Formula	C ₁₂ H ₇ Br ₃ O
Molecular Weight	406.90 g/mol
CAS Number	337513-75-4
Appearance	Not Reported
Melting Point	Not Reported
Boiling Point	Not Reported
¹ H NMR (CDCl ₃)	Not Reported
¹³ C NMR (CDCl ₃)	Not Reported
Mass Spectrum (EI)	Not Reported
Purity	Not Reported
Yield	Not Reported

Synthesis

The synthesis of **1,4-Dibromo-2-(3-bromophenoxy)benzene** can be conceptually approached through an Ullmann condensation reaction. This classic method is widely used for the formation of diaryl ethers and involves the copper-catalyzed reaction of a phenol with an aryl halide.

Proposed Synthetic Pathway

A plausible route to synthesize **1,4-Dibromo-2-(3-bromophenoxy)benzene** involves the coupling of 2,5-dibromophenol with 1,3-dibromobenzene.



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Caption: Proposed synthesis of **1,4-Dibromo-2-(3-bromophenoxy)benzene** via Ullmann condensation.

Experimental Protocol (Proposed)

The following is a generalized experimental protocol for the synthesis of **1,4-Dibromo-2-(3-bromophenoxy)benzene** based on the principles of the Ullmann condensation for diaryl ether synthesis. This protocol is illustrative and would require optimization.

Materials:

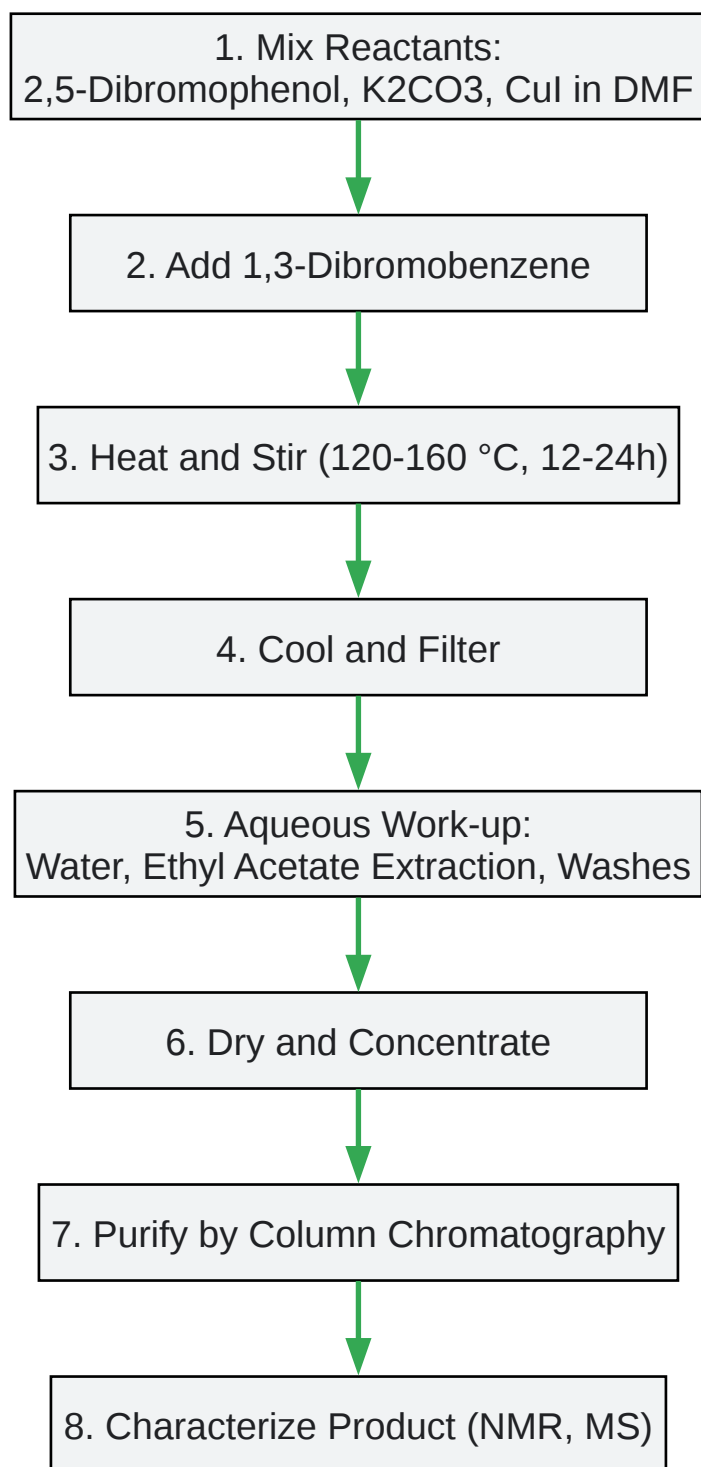
- 2,5-Dibromophenol
- 1,3-Dibromobenzene
- Copper(I) iodide (CuI) or other copper catalyst
- Potassium carbonate (K₂CO₃) or another suitable base

- High-boiling point solvent (e.g., N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO))
- Toluene
- Hydrochloric acid (HCl), 1M solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexane)

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2,5-dibromophenol (1.0 eq.), potassium carbonate (2.0 eq.), and copper(I) iodide (0.1 eq.).
- **Solvent Addition:** Add a suitable high-boiling point solvent such as DMF.
- **Reactant Addition:** Add 1,3-dibromobenzene (1.2 eq.) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to a high temperature (typically 120-160 °C) and stir vigorously for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove insoluble inorganic salts.
 - Dilute the filtrate with water and extract the product with an organic solvent such as ethyl acetate.
 - Wash the combined organic layers with 1M HCl, water, and brine.

- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Purification:
 - Filter off the drying agent and concentrate the solvent under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).
- Characterization:
 - Characterize the purified product by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.



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Caption: General experimental workflow for the proposed synthesis.

Applications in Drug Development

A comprehensive search of the scientific literature did not reveal any studies on the application of **1,4-Dibromo-2-(3-bromophenoxy)benzene** in drug development or its interaction with any biological signaling pathways. The biological activity of this specific compound remains uncharacterized.

Conclusion

1,4-Dibromo-2-(3-bromophenoxy)benzene is a compound for which detailed scientific data is currently lacking in the public domain. While a plausible synthetic route via Ullmann condensation can be proposed, specific experimental details and quantitative data are not available. Furthermore, its potential applications in the field of drug development have not been explored. Further research is required to synthesize, characterize, and evaluate the biological properties of this molecule to determine its potential as a research tool or therapeutic agent. Researchers interested in this compound would need to undertake its synthesis and full characterization as a first step.

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